

Application Note: Simultaneous Determination of Chlordiazepoxide and Amitriptyline by HPLC

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Limbritol*
CAS No.: *51248-68-1*
Cat. No.: *B1199155*

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This application note details a precise and accurate isocratic reversed-phase high-performance liquid chromatography (RP-HPLC) method for the simultaneous determination of chlordiazepoxide and amitriptyline in pharmaceutical formulations. This method is crucial for quality control, ensuring the potency and safety of combination drug products containing these two active pharmaceutical ingredients.

Chlordiazepoxide, a benzodiazepine, and amitriptyline, a tricyclic antidepressant, are often co-formulated for the management of mixed anxiety-depressive disorders. The developed HPLC method provides a reliable and efficient means for their simultaneous quantification. The method has been validated in accordance with ICH guidelines, demonstrating excellent linearity, accuracy, precision, and specificity.

Experimental Protocols

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis. The specific conditions are outlined in the table below.

Table 1: HPLC Chromatographic Conditions

Parameter	Recommended Conditions
HPLC System	Isocratic HPLC with UV-Vis Detector
Column	Zodiac C18 (250mm x 4.6mm, 5µm) or equivalent
Mobile Phase	Methanol: Acetonitrile (75:25 v/v)[1][2] Alternative: Methanol: Acetonitrile: 0.065 M Ammonium Acetate Buffer (50:20:30, v/v/v), pH 5.5[3]
Flow Rate	1.0 mL/min[3][4]
Injection Volume	20 µL
Column Temperature	Ambient (or 40°C for enhanced reproducibility) [5]
Detection Wavelength	240 nm[3][6] or 252 nm[4][7] or 221 nm[1][2]
Run Time	Approximately 12 minutes[1][4]

Preparation of Solutions

- For the Methanol: Acetonitrile mobile phase, mix HPLC grade methanol and acetonitrile in a 75:25 volume/volume ratio.[1][2]
- Filter the mixture through a 0.45 µm membrane filter and degas by sonication for 15-20 minutes.
- Accurately weigh and transfer 25 mg of Chlordiazepoxide reference standard and 25 mg of Amitriptyline HCl reference standard into separate 25 mL volumetric flasks.
- Dissolve and dilute to volume with the mobile phase to obtain a concentration of 1000 µg/mL for each standard.

- From the standard stock solutions, prepare a series of working standard solutions by appropriate dilution with the mobile phase to cover the linearity range. For example, for a linearity range of 5-30 µg/mL for clordiazepoxide and 15-75 µg/mL for amitriptyline, dilute the stock solutions accordingly.[\[1\]](#)[\[2\]](#)[\[8\]](#)
- Weigh and finely powder 20 tablets to determine the average tablet weight.
- Transfer a quantity of the powder equivalent to 10 mg of clordiazepoxide and 25 mg of amitriptyline hydrochloride into a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase and sonicate for 15 minutes to ensure complete dissolution of the active ingredients.
- Make up the volume to 100 mL with the mobile phase and mix well.
- Filter the solution through a 0.45 µm syringe filter, discarding the first few mL of the filtrate.
- Further dilute the filtrate with the mobile phase to obtain a final concentration within the linearity range of the method.

Method Validation Summary

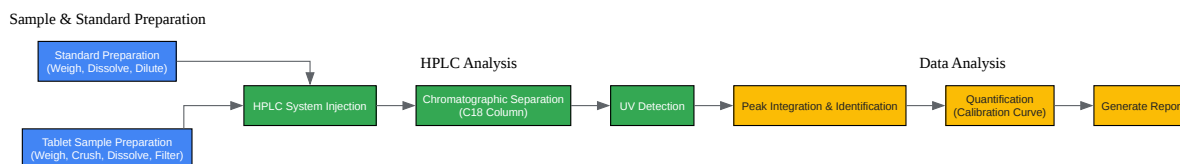
The described HPLC method has been validated according to ICH guidelines, and the results are summarized below.

Table 2: Method Validation Parameters

Parameter	Chlordiazepoxide	Amitriptyline Hydrochloride
Linearity Range (µg/mL)	5 - 30[1][2]	15 - 75[1][2]
Correlation Coefficient (r ²)	≥ 0.999[1][2]	≥ 0.999[1][2]
Accuracy (% Recovery)	98.81 - 100.63%[1][2]	98.97 - 101.33%[1][2]
Precision (%RSD)	< 2%	< 2%
Limit of Detection (LOD) (µg/mL)	0.15[1][2]	0.5[1][2]
Limit of Quantification (LOQ) (µg/mL)	0.45	1.5
Retention Time (min)	~4.87[1][2]	~7.38[1][2]

Experimental Workflow

The overall workflow for the simultaneous determination of chlordiazepoxide and amitriptyline is depicted in the following diagram.



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Caption: Workflow for the simultaneous HPLC analysis of chlordiazepoxide and amitriptyline.

System Suitability

Before sample analysis, the chromatographic system must pass system suitability tests to ensure its performance. The acceptance criteria are provided in the table below.

Table 3: System Suitability Parameters

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	> 2000
Resolution	> 2.0 between the two peaks
%RSD for replicate injections	$\leq 2.0\%$

Conclusion

The presented RP-HPLC method is simple, rapid, and reliable for the simultaneous determination of chlordiazepoxide and amitriptyline in pharmaceutical dosage forms. The method's validation demonstrates its suitability for routine quality control analysis in the pharmaceutical industry. The short run time allows for a high throughput of samples, making it an efficient analytical solution.

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